

Physical properties of 2,2'-Diiodobiphenyl: melting point, solubility

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Compound of Interest

Compound Name: 2,2'-Diiodobiphenyl

Cat. No.: B1330377

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An In-depth Technical Guide to the Physical Properties of 2,2'-Diiodobiphenyl

This technical guide provides a comprehensive overview of the key physical properties of **2,2'-diiodobiphenyl**, with a specific focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis who may utilize this compound in their work.

Introduction to 2,2'-Diiodobiphenyl

2,2'-Diiodobiphenyl is a halogenated aromatic hydrocarbon. Its structure consists of a biphenyl core with iodine atoms substituted at the 2 and 2' positions. This substitution pattern imparts specific steric and electronic properties to the molecule, making it a valuable building block in organic synthesis, particularly in cross-coupling reactions and as a precursor for various heterocyclic compounds and ligands. Accurate knowledge of its physical properties, such as melting point and solubility, is crucial for its handling, purification, and use in chemical reactions.

Melting Point

The melting point of a crystalline solid is a critical physical property that provides information about its purity. A pure compound typically exhibits a sharp melting point range of 0.5-1.0°C.^[1] Impurities tend to lower and broaden the melting range.^[1]

Reported Melting Point

The reported melting point for **2,2'-diiodobiphenyl** is presented in the table below.

Property	Value
Melting Point	108.0 to 112.0 °C
Reference Value	110 °C

Data sourced from Tokyo Chemical Industry Co., Ltd.[\[2\]](#)[\[3\]](#)

Experimental Protocol for Melting Point Determination

A standard method for determining the melting point of a solid organic compound involves using a melting point apparatus, such as a Mel-Temp or a Thiele tube setup.[\[1\]](#)

Materials:

- **2,2'-Diiodobiphenyl** sample
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Melting point apparatus (e.g., Mel-Temp) or oil bath setup
- Thermometer

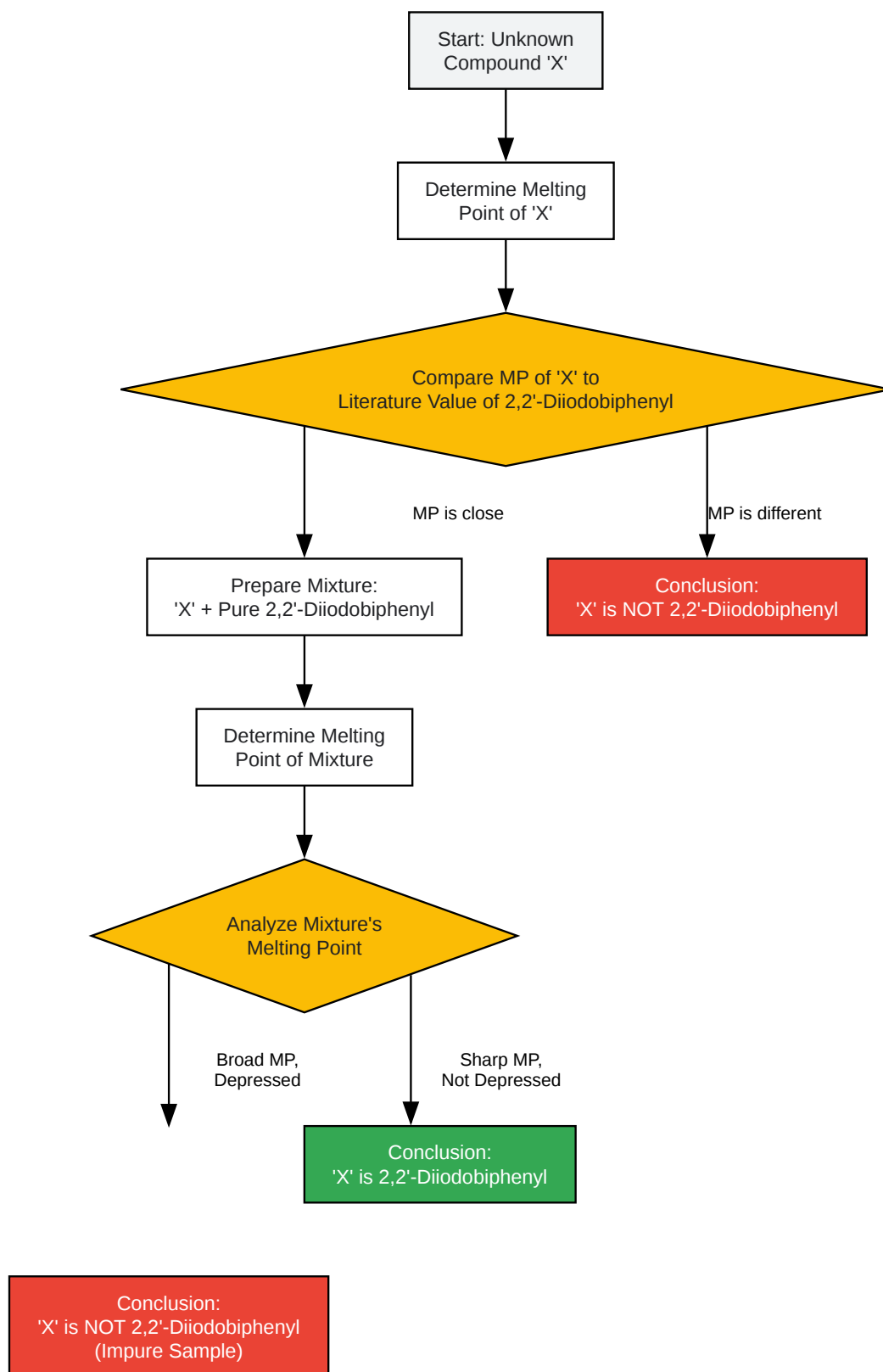
Procedure:

- **Sample Preparation:** A small amount of the **2,2'-diiodobiphenyl** is finely ground into a powder using a mortar and pestle.[\[4\]](#)
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end, aiming for a sample height of 1-2 mm.[\[5\]](#)
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus next to a thermometer.[\[1\]](#)

- **Approximate Determination:** A rapid heating rate is initially used to determine an approximate melting point. The apparatus is then allowed to cool to at least 15°C below this approximate temperature.[\[1\]](#)[\[4\]](#)
- **Accurate Determination:** The sample is then heated slowly, at a rate of about 2°C per minute, as the temperature approaches the expected melting point.[\[1\]](#)
- **Data Recording:** Two temperatures are recorded: the temperature at which the first liquid droplet appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is reported as T1-T2.[\[4\]](#)
- **Mixed Melting Point:** To confirm the identity of an unknown sample suspected to be **2,2'-diiodobiphenyl**, a mixed melting point determination can be performed. The unknown is mixed with a pure sample of **2,2'-diiodobiphenyl**. If the melting point of the mixture is sharp and close to the literature value, the unknown's identity is confirmed. If the melting point is depressed and broadened, the unknown is a different compound.

Visualization of Mixed Melting Point Workflow

The logical workflow for identifying an unknown compound using the mixed melting point technique is illustrated below.



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Workflow for Mixed Melting Point Determination.

Solubility

Solubility is defined as the ability of a solute to dissolve in a solvent to form a homogeneous solution. The principle of "like dissolves like" is a useful guideline, suggesting that non-polar compounds are more soluble in non-polar solvents, while polar compounds dissolve in polar solvents. **2,2'-diiodobiphenyl**, being a large, non-polar molecule, is expected to be insoluble in water but soluble in various organic solvents.

Solubility Profile

Specific quantitative solubility data for **2,2'-diiodobiphenyl** is not readily available in the literature. However, the solubility of the structurally similar compound 2,2'-dibromobiphenyl provides a good qualitative estimate.

Solvent Class	Solvent Example	Expected Solubility
Polar Protic	Water	Insoluble
Polar Aprotic	Acetone	Sparingly Soluble
Ethyl Acetate	Slightly Soluble	
Non-Polar	Benzene	Sparingly Soluble
Hexane, Toluene	Likely Soluble	

Qualitative data is inferred from the properties of 2,2'-dibromobiphenyl.[\[4\]](#)

Experimental Protocol for Solubility Determination

A general procedure to determine the solubility of a solid compound like **2,2'-diiodobiphenyl** in a given solvent at a specific temperature is outlined below.

Materials:

- **2,2'-Diiodobiphenyl**
- A selection of solvents (e.g., water, ethanol, hexane, toluene, acetone)
- Small test tubes or vials

- Graduated cylinders or pipettes
- Stirring apparatus (e.g., magnetic stirrer or vortex mixer)
- Constant temperature bath
- Filtration apparatus (e.g., syringe filter)
- Analytical balance

Procedure (Qualitative):

- Place a small, measured amount (e.g., 25 mg) of **2,2'-diiodobiphenyl** into a test tube.
- Add a small volume (e.g., 0.75 mL) of the chosen solvent in portions.
- After each addition, shake the test tube vigorously.
- Observe if the solid dissolves completely.
- Record the results as "soluble," "partially soluble," or "insoluble."^[2]

Procedure (Quantitative - Equilibrium Solubility Method):

- Add an excess amount of **2,2'-diiodobiphenyl** to a vial containing a known volume of the desired solvent.
- Seal the vial and place it in a constant temperature bath, agitating the mixture (e.g., with a magnetic stirrer) to ensure continuous mixing.
- Allow the mixture to equilibrate for an extended period (typically 24-48 hours) to ensure the solution is saturated.
- After equilibration, stop the agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a filtered syringe to avoid transferring any solid particles.
- Determine the mass of the withdrawn supernatant.

- Evaporate the solvent from the supernatant and weigh the remaining solid residue.
- Calculate the solubility, typically expressed in grams of solute per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

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